

Handling and safety precautions for Xanthosine 5'-monophosphate sodium salt.

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Application Notes and Protocols for Xanthosine 5'-monophosphate Sodium Salt

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This document provides detailed application notes and protocols for the safe handling, storage, and use of Xanthosine 5'-monophosphate (XMP) sodium salt. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the product.

Introduction

Xanthosine 5'-monophosphate (XMP) sodium salt is an important intermediate in purine metabolism.[1][2] It serves as a substrate for GMP synthase, leading to the formation of guanosine monophosphate (GMP), a critical precursor for DNA and RNA synthesis.[2] Due to its role in nucleotide biosynthesis, XMP and the enzymes involved in its metabolism are targets for the development of antiviral and anti-cancer drugs.[2] This compound is intended for research use only and is not for human or veterinary diagnostic or therapeutic use.[3][4]

Physicochemical and Toxicological Data

Proper handling procedures are dictated by the physicochemical and toxicological properties of a substance. The following tables summarize the key data for XMP sodium salt.



Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	25899-70-1	[2][3][4][5]
Molecular Formula	C10H11N4Na2O9P	[2][4][5]
Molecular Weight	408.17 g/mol	[1][4]
Appearance	White to pale yellow crystalline solid/powder	[2][4]
Purity	≥95% to ≥99.77% (HPLC)	[2][4][6]
Solubility	H ₂ O: 100 mg/mL (245.0 mM); PBS (pH 7.2): 10 mg/ml; DMSO: Insoluble	[2][7]
Melting Point	Undetermined	[3]
Boiling Point	Undetermined	[3]

Table 2: Toxicological and Hazard Data

Hazard Classification	GHS Statement	Reference
Acute Oral Toxicity	H302: Harmful if swallowed	[3]
Skin Irritation	H315: Causes skin irritation	[3]
Eye Irritation	H319: Causes serious eye irritation	[3]
Respiratory Irritation	H335: May cause respiratory irritation	[3]
Carcinogenicity	Not listed by IARC, NTP, or OSHA	[3]
Sensitization	No sensitizing effects known	[3]



Health and Safety Precautions

Given the hazard classifications, the following personal protective equipment (PPE) and handling precautions are mandatory.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.
- Body Protection: Wear a laboratory coat to prevent skin exposure.
- Respiratory Protection: If handling large quantities or generating dust, use a NIOSHapproved respirator.
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid powder to avoid inhalation of dust.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Avoid prolonged or repeated exposure.[3]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Experimental Protocols

- Solid Form: Store the lyophilized powder at -20°C for long-term stability (≥ 4 years).[2][9]
 Short-term storage at 4°C is acceptable for up to 6 months.[4] It is shipped at room temperature in the continental US, but this may vary elsewhere.[2]
- Solutions: Aqueous solutions are unstable and should be prepared fresh. If necessary to store, aliquot into single-use volumes and store at -20°C or -80°C for up to one year.[4] Avoid repeated freeze-thaw cycles.[4]



- Aseptic Technique: Handle the compound under aseptic conditions to prevent microbial contamination.
- Weighing: Accurately weigh the desired amount of XMP sodium salt powder in a chemical fume hood.
- Solubilization:
 - For aqueous solutions, dissolve in sterile, nuclease-free water. Sonication may be required to achieve a concentration of 100 mg/mL.[7]
 - For buffered solutions, dissolve in a suitable buffer such as PBS (pH 7.2) to a concentration of 10 mg/mL.[2]
- Sterilization: If required for cell-based assays, filter-sterilize the solution through a 0.22 μm filter.
- Storage: Use immediately or aliquot and store as described in section 4.1.

Emergency Procedures

- General Advice: If poisoning symptoms occur, seek medical observation for at least 48 hours after the accident.[3]
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.
- Spill Containment:

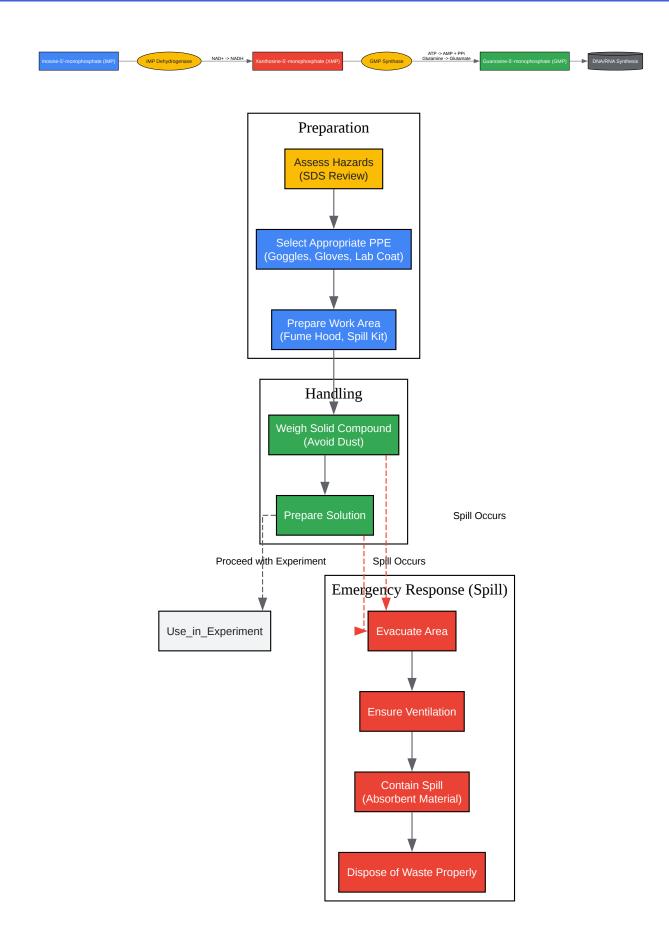


- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- For solid spills, carefully sweep up and place in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter sewers or waterways.[3]

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the role of XMP in purine metabolism and the recommended safety workflow for handling this compound.







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